

4-Bromobutyronitrile molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobutyronitrile

Cat. No.: B1294660

[Get Quote](#)

In-Depth Technical Guide to 4-Bromobutyronitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **4-Bromobutyronitrile**, a key building block in organic synthesis and pharmaceutical development.

Molecular Structure and Properties

4-Bromobutyronitrile, with the IUPAC name 4-bromobutanenitrile, is a bifunctional molecule containing both a nitrile and a bromoalkane group. This structure allows for a variety of chemical transformations, making it a versatile reagent in organic chemistry.

Chemical Identifiers

Below is a summary of the key chemical identifiers for **4-Bromobutyronitrile**.

Identifier	Value
IUPAC Name	4-bromobutanenitrile
Synonyms	3-Bromopropyl cyanide, 1-Bromo-3-cyanopropane
CAS Number	5332-06-9[1][2]
Molecular Formula	C4H6BrN[1][3]
Molecular Weight	148.00 g/mol [1][2]
Canonical SMILES	C(CC#N)CBr[1]
InChI Key	CQPGDDAKTTWVDD-UHFFFAOYSA-N[1][4]

Physical and Chemical Properties

The physical and chemical properties of **4-Bromobutyronitrile** are summarized in the table below.

Property	Value
Appearance	Colorless to pale yellow liquid
Boiling Point	205 °C[2]
Density	1.489 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.478[2]
Solubility	Immiscible with water

Spectroscopic Data

The molecular structure of **4-Bromobutyronitrile** can be confirmed through various spectroscopic techniques.

¹H NMR Spectroscopy

The proton NMR spectrum of **4-Bromobutyronitrile** shows three distinct signals corresponding to the three methylene groups.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.5	Triplet	2H	-CH ₂ -Br
~2.6	Triplet	2H	-CH ₂ -CN
~2.2	Quintet	2H	-CH ₂ -CH ₂ -CH ₂ -

¹³C NMR Spectroscopy

The carbon NMR spectrum provides further confirmation of the carbon skeleton.

Chemical Shift (ppm)	Assignment
~119	-C≡N
~32	-CH ₂ -Br
~28	-CH ₂ -CH ₂ -CH ₂ -
~16	-CH ₂ -CN

Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands for the functional groups present.

Wavenumber (cm ⁻¹)	Functional Group
~2250	C≡N stretch
~2850-3000	C-H stretch
~1250	C-Br stretch

Mass Spectrometry

The mass spectrum of **4-Bromobutyronitrile** shows a molecular ion peak and characteristic fragmentation patterns.

m/z	Assignment
147/149	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br isotopes)
68	[M - Br] ⁺
54	[C ₄ H ₆] ⁺
41	[C ₃ H ₅] ⁺

Experimental Protocols

Synthesis of 4-Bromobutyronitrile

A common method for the synthesis of **4-Bromobutyronitrile** is the nucleophilic substitution of 1,3-dibromopropane with a cyanide salt.

Materials:

- 1,3-Dibromopropane
- Sodium cyanide (or Potassium cyanide)
- N,N-Dimethylformamide (DMF)
- 1M Hydrochloric acid
- Ethyl acetate
- Hexanes
- Anhydrous magnesium sulfate
- Argon gas

Procedure:

- To a Schlenk flask under an argon atmosphere, add 1,3-dibromopropane and anhydrous DMF.
- Deoxygenate the mixture using the freeze-pump-thaw method three times.
- Add sodium cyanide to the reaction mixture.
- Stir the reaction at room temperature for 18 hours or until completion, as monitored by Thin Layer Chromatography (TLC) using a 30% ethyl acetate/hexanes mobile phase.
- Precipitate the crude reaction mixture into 1M HCl.
- Filter the precipitate via suction filtration.
- Dry the solid under vacuum to yield the crude product.
- Further purification can be achieved through column chromatography or distillation.

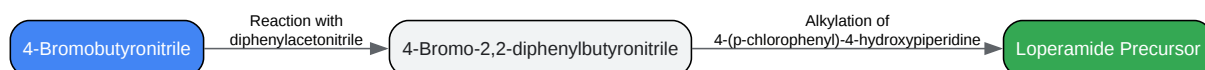
Applications in Drug Development

4-Bromobutyronitrile is a valuable intermediate in the synthesis of various pharmaceutical compounds. Its bifunctional nature allows for the introduction of a cyano group and subsequent modifications at the bromine-bearing carbon.

Intermediate in Loperamide Synthesis

A derivative of **4-Bromobutyronitrile**, 4-Bromo-2,2-diphenylbutyronitrile, serves as a key intermediate in the synthesis of Loperamide, an opioid-receptor agonist used for the treatment of diarrhea.

The diagram below illustrates the logical relationship between the starting material and its application in the synthesis of a Loperamide precursor.



[Click to download full resolution via product page](#)

Caption: Role of **4-Bromobutyronitrile** in Loperamide Synthesis.

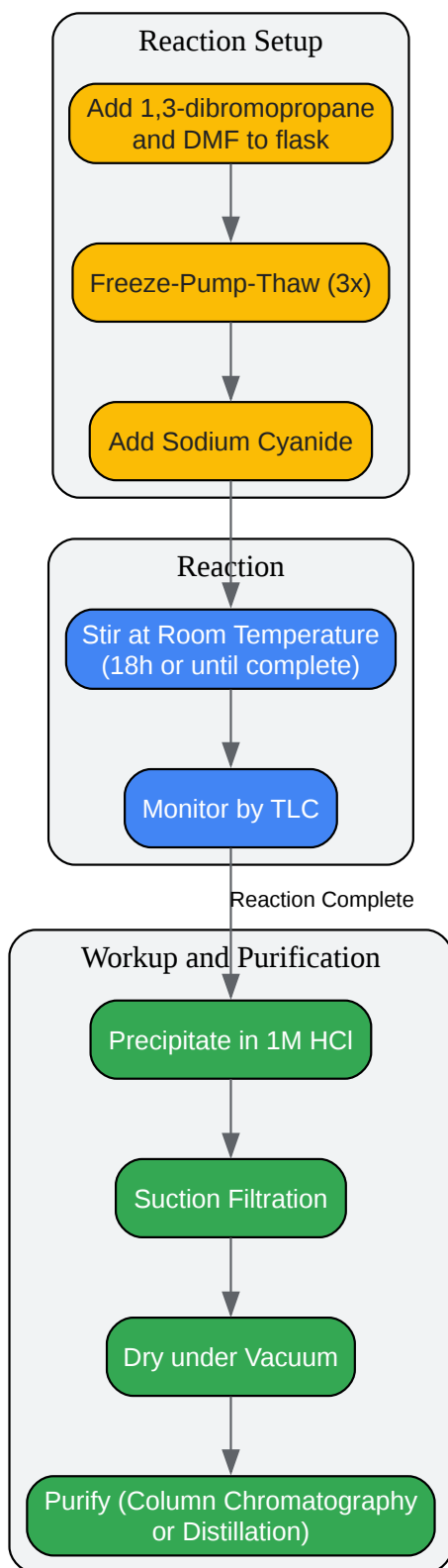
Safety and Handling

4-Bromobutyronitrile is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazards: Toxic if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.
- Handling: Avoid breathing mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container. Store locked up.
- Disposal: Dispose of contents and container to an approved waste disposal plant.

This guide provides a detailed overview of **4-Bromobutyronitrile** for scientific and research professionals. For more specific applications and protocols, please refer to the cited literature and relevant safety data sheets.

The following diagram outlines the workflow for the synthesis of a generic product using **4-Bromobutyronitrile**, as described in the experimental protocol section.



[Click to download full resolution via product page](#)

Caption: General Synthesis Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromobutyronitrile | C₄H₆BrN | CID 21412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ブロモブチロニトリル 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-BROMOBUTYRONITRILE synthesis - chemicalbook [chemicalbook.com]
- 4. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [4-Bromobutyronitrile molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294660#4-bromobutyronitrile-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com